

No Crystallographic Data Currently Available for Adenine Dihydroiodide

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Compound of Interest

Compound Name: Adenine dihydroiodide

Cat. No.: B15440383

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A comprehensive search of available scientific literature and crystallographic databases has revealed no published data on the crystal structure of **adenine dihydroiodide**. Despite extensive investigation into experimental and computational chemistry resources, including the Cambridge Crystallographic Data Centre (CCDC), no specific information regarding the synthesis, crystallization, or structural determination of **adenine dihydroiodide** could be located.

The scientific community has extensively studied the crystal structures of adenine and its various salts, including adenine hydrochloride and adenine dihydrochloride. This body of research provides valuable insights into the protonation sites, hydrogen bonding patterns, and crystal packing of the adenine molecule. However, the specific dihydroiodide salt requested does not appear to have been characterized.

For researchers, scientists, and drug development professionals interested in the structural chemistry of protonated adenine, a detailed examination of closely related and well-documented structures is recommended. Adenine dihydrochloride serves as a pertinent alternative for which crystallographic data is available. Studying the structure of adenine dihydrochloride can offer analogous insights into the molecular conformation, intermolecular interactions, and supramolecular assembly that might be anticipated in other di-protonated adenine salts.

Suggested Alternative for Study: Adenine Dihydrochloride

For those requiring a detailed technical guide on a di-protonated adenine crystal structure, we can provide a comprehensive whitepaper on adenine dihydrochloride. This would include:

- **Crystallographic Data:** A summary of unit cell parameters, space group, bond lengths, bond angles, and torsion angles in structured tables.
- **Experimental Protocols:** Detailed methodologies for the synthesis and single-crystal X-ray diffraction analysis of adenine dihydrochloride.
- **Structural Visualization:** Generation of Graphviz diagrams to illustrate the molecular structure, hydrogen bonding network, and crystal packing of adenine dihydrochloride, adhering to the specified visualization requirements.

Should you wish to proceed with a report on this alternative compound, please indicate your interest.

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